

Basic Solubility Properties of 2-Deoxy-D-Ribose

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Compound Focus: 2-deoxy-D-ribose

CAS No.: 13942-76-2

Cat. No.: S8869479

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The table below summarizes the key physicochemical and solubility data for 2-Deoxy-D-ribose from supplier datasheets and chemical databases.

Property	Reported Value / Information	Source / Conditions
Water Solubility	100 mg/mL (clear to slightly hazy) [1]; 27 mg/mL (201.29 mM) [2]	Supplier datasheets
DMSO Solubility	27 mg/mL (201.29 mM) [2]	Supplier datasheet
Ethanol Solubility	27 mg/mL (201.29 mM) [2]	Supplier datasheet
Melting Point	89-90 °C [1] [3]	-
Storage	2-8°C [1]; Room temperature (in dark, inert atmosphere) [3]	-
pKa	12.61 (at 25°C) [3]	-
Molecular Weight	134.13 g/mol [2] [3]	-
Form	White to off-white crystalline powder [1] [3]	-

Frequently Asked Questions & Troubleshooting

Here are some common questions and issues that might arise during experiments, along with evidence-based guidance.

- **Q1: My aqueous solution of 2-deoxy-D-ribose is slightly hazy or light yellow. Is this normal?**
 - **A:** According to Sigma-Aldrich's specification, a solution in water at 100 mg/mL can be "clear to slightly hazy, colorless to light yellow" [1]. This suggests that a slight haze or color might be acceptable and within the reagent's specifications. For critical cell culture work, you may consider sterile filtering the solution.
- **Q2: How should I store 2-deoxy-D-ribose, and what is its stability?**
 - **A:** Storage recommendations vary slightly by supplier. Sigma-Aldrich recommends 2-8°C [1], while ChemicalBook suggests keeping it in a dark place under an inert atmosphere at room temperature [3]. The compound is classified as hygroscopic [3], so for long-term storage, it is safest to follow the 2-8°C recommendation in a tightly sealed container with desiccant to prevent moisture absorption.
- **Q3: I am working on a drug formulation and need to enhance the solubility of a poorly soluble Active Pharmaceutical Ingredient (API). What general strategies can I consider?**
 - **A:** While 2-deoxy-D-ribose itself is quite soluble, this is a common challenge in drug development. Here are several widely used technologies [4]:
 - **Nanosuspensions:** Enhance dissolution rate by increasing surface area through particle size reduction.
 - **Lipid-Based Formulations:** Such as Self-Emulsifying Drug Delivery Systems (SEDDS), which present the API to GI fluids in a pre-dissolved state.
 - **Cyclodextrin Complexes:** These are oligosaccharides with a lipophilic inner cavity that can shield hydrophobic APIs from the aqueous environment, enhancing their apparent solubility.
 - **Amorphous Solid Dispersions:** Use high-energy solid forms of the API to generate supersaturation.

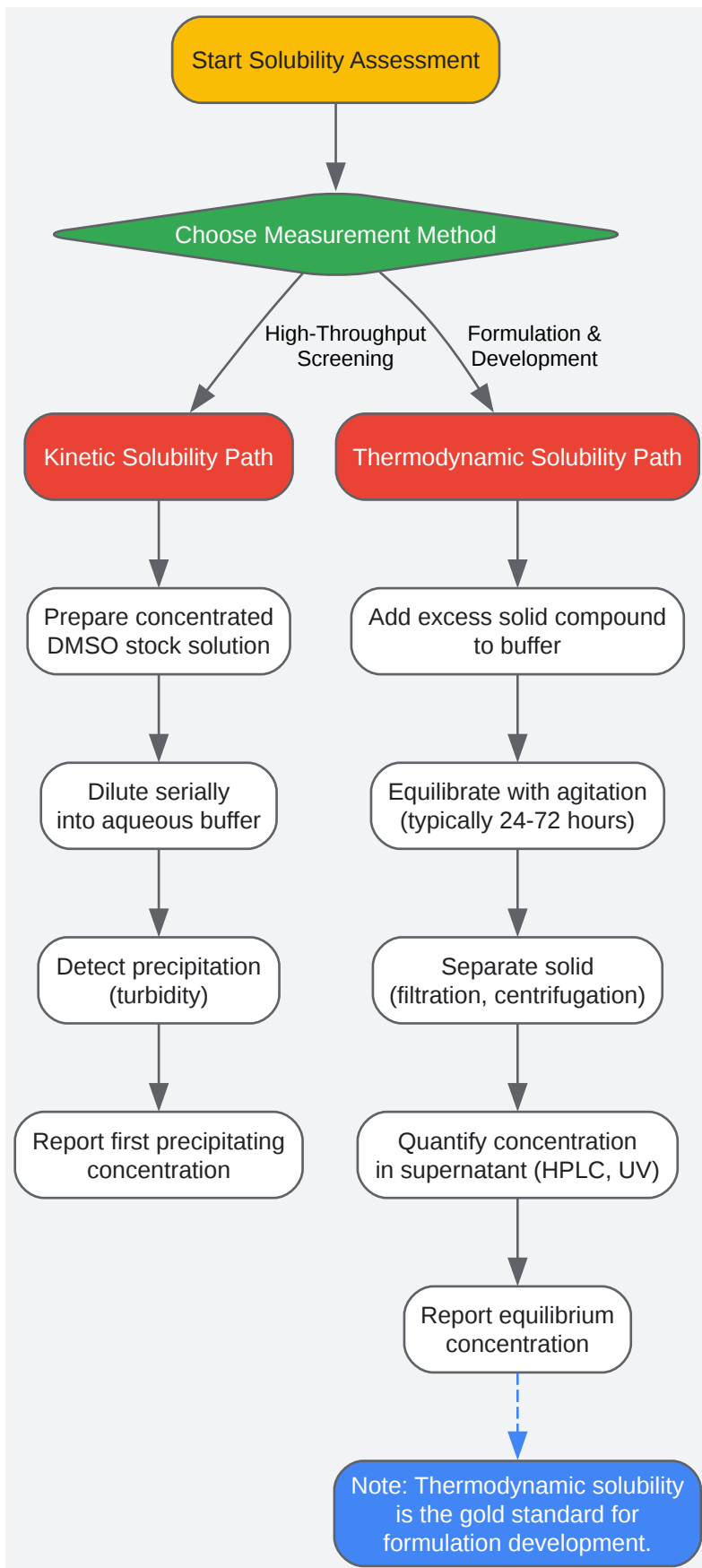
Advanced Context: Solubility & Formulation Concepts

For your technical support content, here is some deeper context on dealing with solubility issues in a research and development setting.

- **"Brick Dust" vs. "Grease Balls"** Researchers often colloquially classify poorly soluble compounds into two categories [5]:
 - **Brick Dust:** Solubility is limited by a strong, high-melting-point crystal lattice ($T_m > 200$ °C). The molecule has difficulty escaping the solid.
 - **Grease Balls:** Solubility is limited by poor hydration and high hydrophobicity (typically $\log P > 3$). The molecule doesn't interact well with water. Understanding which type you are dealing with can help guide the selection of appropriate formulation technologies [5].
- **Kinetic vs. Thermodynamic Solubility** It is critical to distinguish between these two types of solubility measurements, especially when working with new chemical entities [5]:
 - **Kinetic Solubility:** This is a high-throughput measurement, often done by adding a DMSO stock of the compound to a buffer and detecting the first signs of precipitation. The precipitate is often amorphous and more soluble, which can be misleading.
 - **Thermodynamic Solubility:** This is a slower, shake-flask method that measures the concentration of a compound in equilibrium with its most stable crystalline solid form. This value is more reliable for predicting in vivo performance but is less suited for high-throughput screening.
- **Pro-Angiogenic Biological Activity** Recent peer-reviewed research has highlighted a biological role for 2-deoxy-D-ribose that goes beyond its function in DNA. A 2024 study found that a topical gel containing 2-deoxy-D-ribose stimulated hair regrowth in an animal model of androgenic alopecia, with an effectiveness reported to be 80-90% that of minoxidil [6]. The proposed mechanism is linked to its pro-angiogenic properties, meaning it can stimulate the formation of new blood vessels, which helps restore blood supply to hair follicles [6] [7].

Experimental Workflow for Solubility Assessment

For researchers characterizing a new compound, the following diagram outlines a general workflow that distinguishes between kinetic and thermodynamic solubility measurement paths, highlighting key decision points.



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